Technical Support Center: Strategies to Enhance the Binding Affinity of iRGD

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Compound of Interest	
Compound Name:	*iRGD peptide*
Cat. No.:	*B15604094*

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Welcome to the technical support center for **iRGD peptide** applications. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) related to enhancing the binding affinity of the **iRGD peptide** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the fundamental mechanism of iRGD binding and tumor penetration?

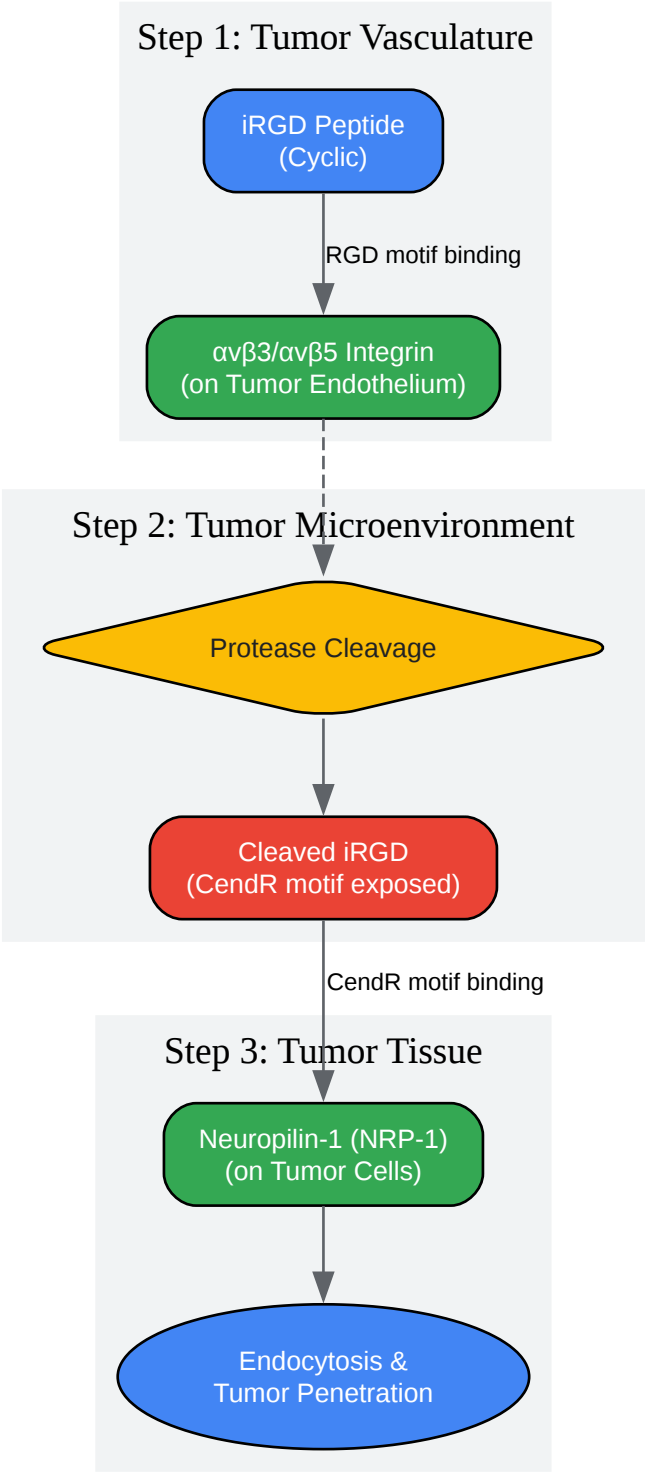
A1: The **iRGD peptide** (sequence: CRGDKGPDC) utilizes a three-step mechanism to achieve tumor homing and penetration.[1]

- Integrin Binding: The Arginine-Glycine-Aspartic acid (RGD) motif within the cyclic **iRGD peptide** first binds to αvβ3 and αvβ5 integrins, which are often overexpressed on tumor endothelial cells.[2][3][4][5][6]
- Proteolytic Cleavage: Upon binding to the integrin, the **iRGD peptide** undergoes a conformational change and is cleaved by proteases in the tumor microenvironment. This cleavage exposes a cryptic C-terminal motif, R/KXXR/K, known as the C-end Rule or CendR motif.[2][4][5][6]

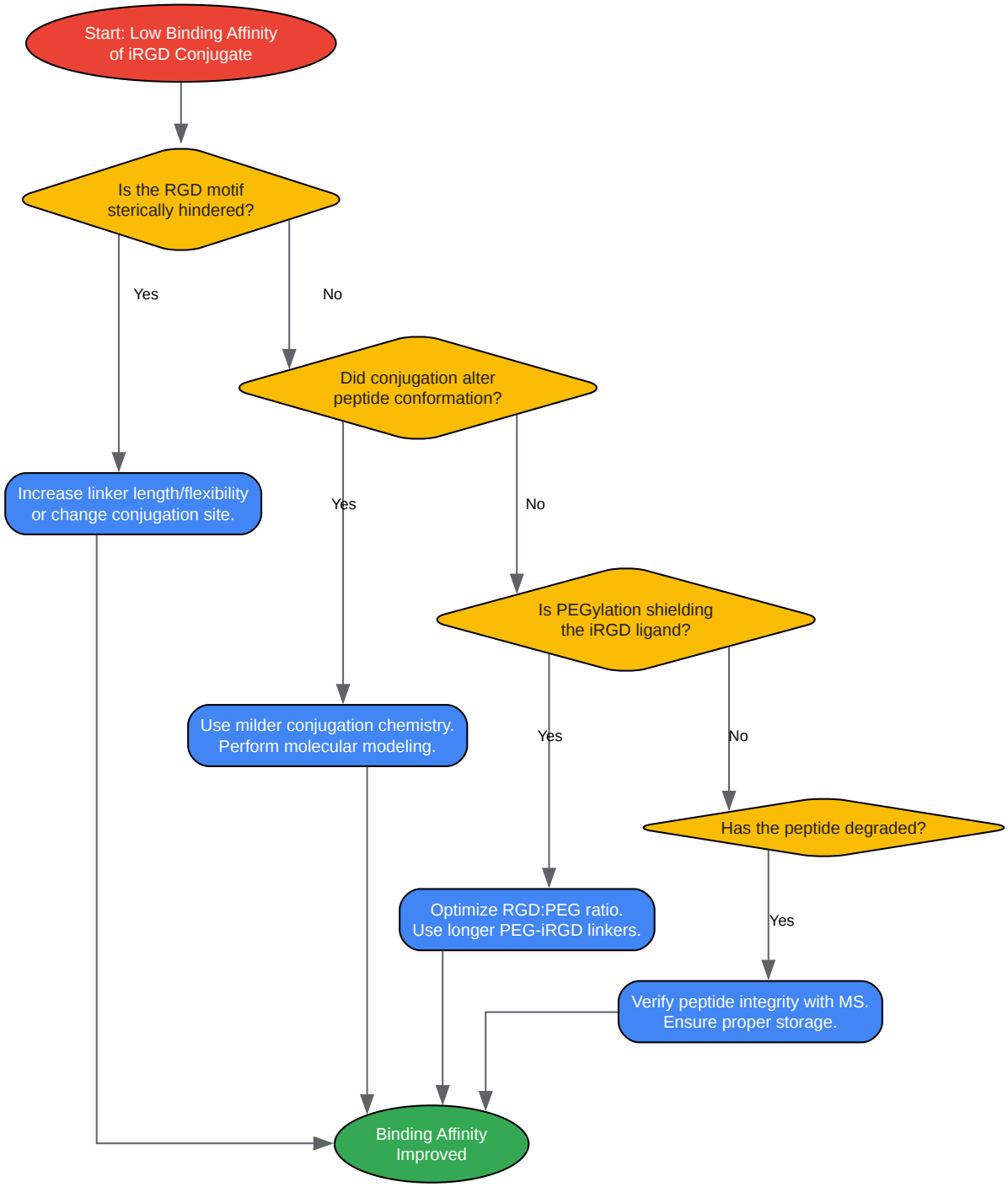
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- Neuropilin-1 Binding & Penetration: The newly exposed CendR motif has a high affinity for Neuropilin-1 (NRP-1).[7] Binding to NRP-1 triggers an endocytotic/exocytotic pathway, facilitating the penetration of iRGD and any associated cargo deep into the extravascular tumor tissue.[1][4][5] The cleaved CRGDK fragment has a significantly higher binding affinity for NRP-1 compared to integrins, which facilitates this transport.[6][7][8]

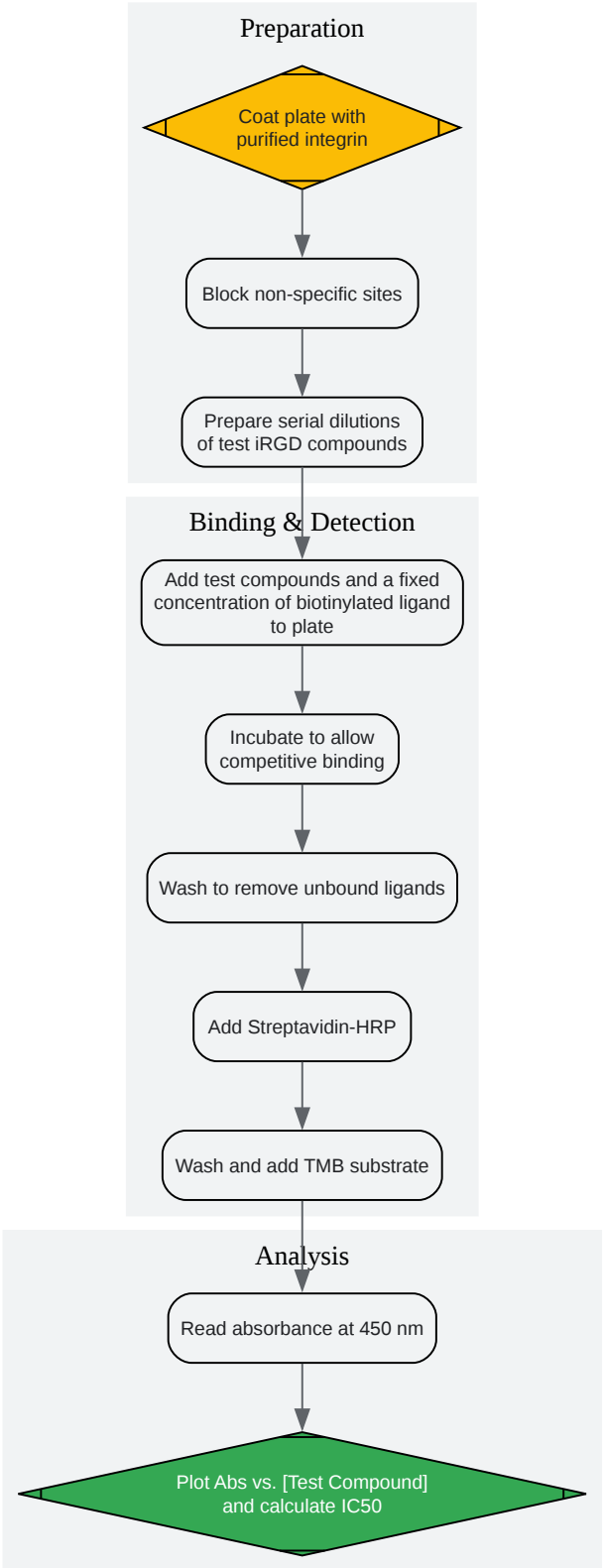
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